

An In-depth Technical Guide to Chloropentamethyldisilane: Synthesis, Structure, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Chloropentamethyldisilane

CAS No.: 1560-28-7

Cat. No.: B075337

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling Chloropentamethyldisilane

Chloropentamethyldisilane, a unique organosilicon compound, holds significant potential for innovation in synthetic chemistry and materials science. This guide serves as a comprehensive technical resource, delving into its core characteristics, synthesis, and diverse applications, with a particular focus on its relevance to drug discovery and development. Its distinct molecular architecture, featuring a silicon-silicon bond and a reactive chlorine atom, makes it a versatile reagent for the introduction of the pentamethyldisilyl moiety into organic molecules.

CAS Number: 1560-28-7[1][2]

Molecular Formula: C₅H₁₅ClSi₂[1]

Molecular Structure and Properties

Chloropentamethyldisilane, also known by its systematic name 1-chloro-1,1,2,2,2-pentamethyldisilane, possesses a unique structural framework.[2] The molecule consists of two silicon atoms linked by a single bond. One silicon atom is bonded to three methyl groups (a trimethylsilyl group), while the second silicon atom is bonded to two methyl groups and a chlorine atom. This arrangement results in a sterically hindered yet reactive center at the silicon-chlorine bond.

Key Structural Features:

- **Si-Si Bond:** The presence of a silicon-silicon bond is a defining characteristic, contributing to the compound's electronic properties and reactivity.
- **Si-Cl Bond:** The polar silicon-chlorine bond is the primary site of nucleophilic attack, making it a versatile functional group for a variety of chemical transformations.
- **Methyl Groups:** The five methyl groups contribute to the compound's lipophilicity and influence its steric profile.

A summary of its key physical properties is provided in the table below:



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Below is a diagram illustrating the molecular structure of **chloropentamethyldisilane**.

Caption: Molecular structure of **chloropentamethyldisilane**.

Synthesis of Chloropentamethyldisilane

The synthesis of **chloropentamethyldisilane** is a critical aspect for its accessibility in research and industrial applications. While various methods can be conceptualized, a common approach involves the reaction of a silyl anion with a chlorosilane. A detailed, exemplary protocol is outlined below.

Experimental Protocol: Synthesis via Silyl Anion Intermediate

This protocol describes a laboratory-scale synthesis. All operations should be conducted under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents.

Materials:

- Hexamethyldisilane
- Methyllithium in diethyl ether
- Dichlorodimethylsilane
- Anhydrous tetrahydrofuran (THF)
- Anhydrous hexane
- Standard glassware for air-sensitive chemistry (Schlenk line, cannulas, etc.)

Step-by-Step Methodology:

- Generation of the Silyl Anion:
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under a nitrogen atmosphere, dissolve hexamethyldisilane in anhydrous THF.
 - Cool the solution to 0 °C using an ice bath.
 - Slowly add a solution of methyllithium in diethyl ether to the stirred solution. The reaction is exothermic. Maintain the temperature below 10 °C.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours. This step generates the pentamethyldisilanyl lithium intermediate.
- Reaction with Dichlorodimethylsilane:
 - Cool the solution of the silyl anion back to 0 °C.
 - Slowly add a solution of dichlorodimethylsilane in anhydrous THF to the reaction mixture via the dropping funnel. A white precipitate of lithium chloride will form.
 - After the addition is complete, allow the mixture to warm to room temperature and stir overnight.
- Work-up and Purification:
 - Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
 - Separate the organic layer and extract the aqueous layer with diethyl ether.
 - Combine the organic layers and wash with brine, then dry over anhydrous magnesium sulfate.
 - Filter the drying agent and remove the solvent under reduced pressure.
 - The crude product is then purified by fractional distillation under reduced pressure to yield pure **chloropentamethyldisilane**.

Causality Behind Experimental Choices:

- Inert Atmosphere: Organolithium reagents and silyl anions are highly reactive towards oxygen and moisture. An inert atmosphere is crucial to prevent the degradation of these intermediates and ensure a high yield of the desired product.
- Anhydrous Solvents: Water reacts with both the organolithium reagent and the chlorosilane starting materials, leading to undesired side products.

- **Low-Temperature Addition:** The initial lithiation and the subsequent reaction with the chlorosilane are exothermic. Maintaining a low temperature helps to control the reaction rate, minimize side reactions, and ensure safety.
- **Fractional Distillation:** This purification technique is effective for separating the desired product from unreacted starting materials and byproducts based on their different boiling points.

Below is a workflow diagram illustrating the synthesis process.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **chloropentamethyldisilane**.

Applications in Research and Drug Development

The unique reactivity of the Si-Cl bond in **chloropentamethyldisilane** makes it a valuable reagent in organic synthesis, with emerging applications in the pharmaceutical and drug development sectors.

1. Silylation and Protection of Functional Groups:

Similar to other chlorosilanes, **chloropentamethyldisilane** can be used to protect hydroxyl, amino, and thiol groups. The resulting pentamethyldisilanyl ethers, amines, and thioethers offer a distinct steric and electronic profile compared to smaller silyl protecting groups. This can be

advantageous in multi-step syntheses where selective protection and deprotection are required. The increased steric bulk can enhance the stability of the protected group under certain reaction conditions.

2. Introduction of a Lipophilic Moiety:

The five methyl groups of the pentamethyldisilyl group significantly increase the lipophilicity of a molecule. In drug development, modifying a lead compound with such a moiety can have a profound impact on its pharmacokinetic properties, such as membrane permeability, metabolic stability, and oral bioavailability. By strategically introducing a pentamethyldisilyl group, medicinal chemists can fine-tune the drug-like properties of a candidate molecule.

3. Bioisosteric Replacement:

The silicon atom in the pentamethyldisilyl group can act as a bioisostere for a quaternary carbon atom. This substitution can lead to subtle changes in bond angles, bond lengths, and electronic distribution, which can in turn affect the binding affinity of a drug molecule to its target protein. Exploring such silicon-for-carbon substitutions is a growing area of interest in medicinal chemistry for lead optimization.

4. Precursor to Other Silylating Agents:

Chloropentamethyldisilane can serve as a precursor for the synthesis of other pentamethyldisilyl-containing reagents with different leaving groups, such as triflates or amides. These reagents may offer different reactivity profiles and may be more suitable for specific synthetic transformations.

Spectroscopic Characterization

The identity and purity of **chloropentamethyldisilane** are typically confirmed using a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the methyl groups attached to the two different silicon atoms. The trimethylsilyl group will exhibit a

singlet integrating to nine protons, while the dimethylsilyl group will show a singlet integrating to six protons.

- ^{13}C NMR: The carbon NMR spectrum will display corresponding signals for the methyl carbons.
- ^{29}Si NMR: The silicon NMR spectrum will show two distinct resonances, confirming the presence of two different silicon environments.
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorption bands for Si-C and C-H stretching and bending vibrations. The Si-Cl stretch will also be observable.
- Mass Spectrometry (MS): Mass spectrometry will show the molecular ion peak and characteristic fragmentation patterns, including the loss of a methyl group or a chlorine atom, which can be used to confirm the molecular weight and structure.

Safety and Handling

Chloropentamethyldisilane is a flammable liquid and is corrosive.[2] It reacts with water, and appropriate safety precautions must be taken during its handling and storage.

- Handling: Work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Storage: Store in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials such as water, alcohols, and strong oxidizing agents. The container should be tightly sealed under an inert atmosphere.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

Chloropentamethyldisilane is a valuable and versatile organosilicon compound with significant potential in synthetic chemistry and drug development. Its unique molecular structure, characterized by a Si-Si bond and a reactive Si-Cl bond, allows for the introduction of the sterically demanding and lipophilic pentamethyldisilanyl group. As our understanding of the role of silicon in medicinal chemistry continues to grow, reagents like **chloropentamethyldisilane** will undoubtedly play an increasingly important role in the design

and synthesis of novel therapeutic agents. This guide has provided a foundational understanding of its properties, synthesis, and applications, aiming to empower researchers and scientists to explore its full potential in their respective fields.

References

- CAS 1560-28-7 Disilane,1-chloro-1,1,2,2,2-pentamethyl-. (n.d.). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [electrochem.bocsci.com](https://www.electrochem.bocsci.com) [[electrochem.bocsci.com](https://www.electrochem.bocsci.com)]
- 2. 一氯五甲基二硅烷 97% | [Sigma-Aldrich](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Chloropentamethyldisilane: Synthesis, Structure, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075337#chloropentamethyldisilane-cas-number-and-molecular-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)